

N-Cbz-7-Aminoheptanoic acid CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Cbz-7-Aminoheptanoic acid*

Cat. No.: B2918806

[Get Quote](#)

An In-depth Technical Guide to N-Cbz-7-Aminoheptanoic Acid

This technical guide provides a comprehensive overview of **N-Cbz-7-Aminoheptanoic acid**, a key building block in synthetic and medicinal chemistry. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

Core Compound Identification

- Chemical Name: **N-Cbz-7-Aminoheptanoic acid**
- CAS Number: 23434-37-9[1][2]
- Molecular Formula: C₁₅H₂₁NO₄[1][2][3]
- Molecular Weight: 279.33 g/mol [2]

Physicochemical and Handling Properties

The following table summarizes the key quantitative data and handling information for **N-Cbz-7-Aminoheptanoic acid**.

Property	Value	Reference
Molecular Weight	279.33 g/mol	[2]
Appearance	White to Almost white powder/crystal	
Storage Condition	-20°C	[1]
Shipping Condition	Ambient Temperature	[1]

Molecular Structure and Functional Groups

N-Cbz-7-Aminoheptanoic acid is an aliphatic linker molecule. Its structure consists of a seven-carbon chain, with a carboxylic acid group at one terminus and an amine group at the other. The amine group is protected by a benzyloxycarbonyl (Cbz or Z) group. This protecting group is crucial for its application in controlled chemical synthesis, preventing the amine from undergoing unwanted reactions.[1]

The key functional groups are:

- Carboxylic Acid (-COOH): This group can be activated to react with primary amines to form stable amide bonds.[1]
- N-Cbz Protected Amine (-NH-Cbz): The Cbz group is a common amine protecting group in peptide synthesis and can be removed under specific conditions, typically through hydrogenolysis.[1]

Experimental Protocols

4.1. General Synthesis of N-Cbz-7-Aminoheptanoic Acid

This protocol describes a common method for the N-protection of 7-aminoheptanoic acid using benzyl chloroformate.[2]

Materials:

- 7-Aminoheptanoic acid

- Benzyl chloroformate
- Sodium hydroxide (NaOH) solution (2N)
- Hydrochloric acid (HCl) solution (3N)
- Diethyl ether (Et₂O)
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na₂SO₄)
- Ice bath
- Stirring apparatus

Procedure:

- Dissolve 7-aminoheptanoic acid (1 equivalent) in a 2N NaOH solution and cool the mixture to 0°C in an ice bath.
- Add a solution of benzyl chloroformate (1.1 equivalents) dropwise to the cooled amino acid solution under vigorous stirring.
- Maintain vigorous stirring for 30 minutes at 0°C.
- Wash the reaction mixture with diethyl ether to remove unreacted benzyl chloroformate.
- Acidify the aqueous solution to a pH of 2 using a 3N HCl solution.
- Extract the product with ethyl acetate.
- Dry the organic phase over anhydrous sodium sulfate.
- Evaporate the solvent under reduced pressure to yield **N-Cbz-7-aminoheptanoic acid**.

A yield of 88% has been reported for this procedure.^[2]

4.2. Deprotection of the Cbz Group

The Cbz group can be removed to yield the free amine, which is then available for further reactions. A standard method for this is hydrogenolysis.

Materials:

- **N-Cbz-7-Aminoheptanoic acid**
- Palladium on carbon (Pd/C) catalyst
- Methanol or other suitable solvent
- Hydrogen gas (H₂) source

Procedure:

- Dissolve **N-Cbz-7-Aminoheptanoic acid** in a suitable solvent like methanol.
- Add a catalytic amount of Pd/C.
- Subject the mixture to a hydrogen atmosphere (e.g., by bubbling hydrogen gas through the solution or using a hydrogenation apparatus).
- Monitor the reaction until completion (e.g., by TLC).
- Filter off the Pd/C catalyst.
- Evaporate the solvent to obtain the deprotected 7-aminoheptanoic acid.

Applications in Research and Drug Development

N-Cbz-7-Aminoheptanoic acid serves as a versatile building block and linker in several areas of chemical and pharmaceutical research.

- **Peptide Synthesis:** As a protected amino acid, it can be incorporated into peptide chains. The Cbz group prevents the amine from reacting during peptide coupling steps.^{[4][5]}
- **PROTAC Linkers:** This molecule is used in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^[3] The aliphatic chain acts as a linker to connect a ligand for a target protein

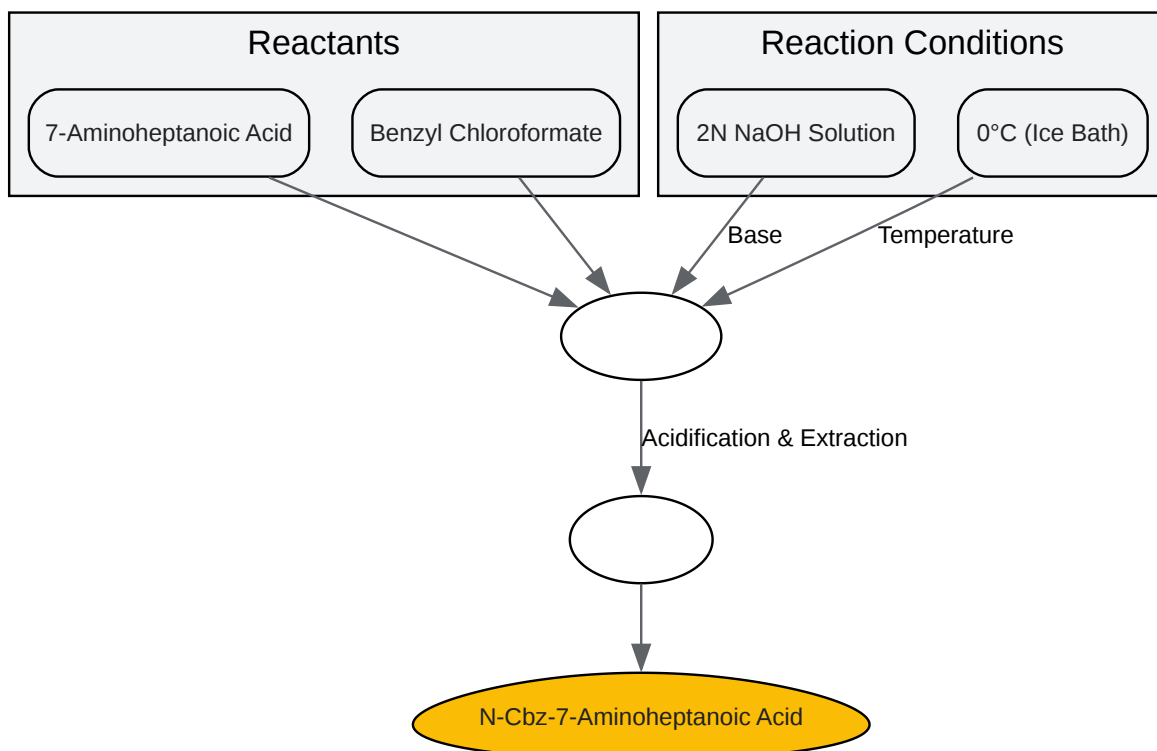
and a ligand for an E3 ubiquitin ligase.

- Organic Synthesis: The bifunctional nature of this compound makes it a useful intermediate in the synthesis of more complex molecules.[4]

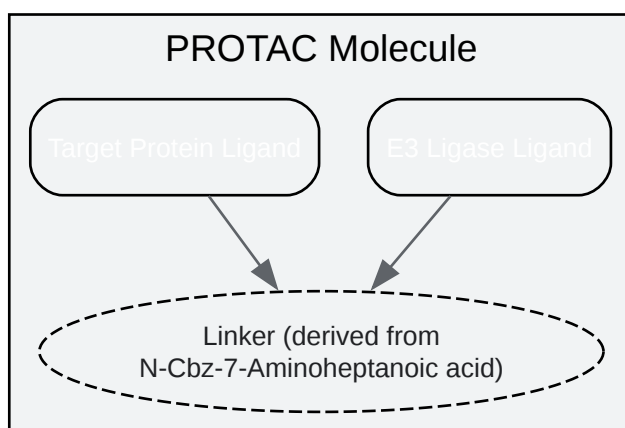
Visualized Workflows and Concepts

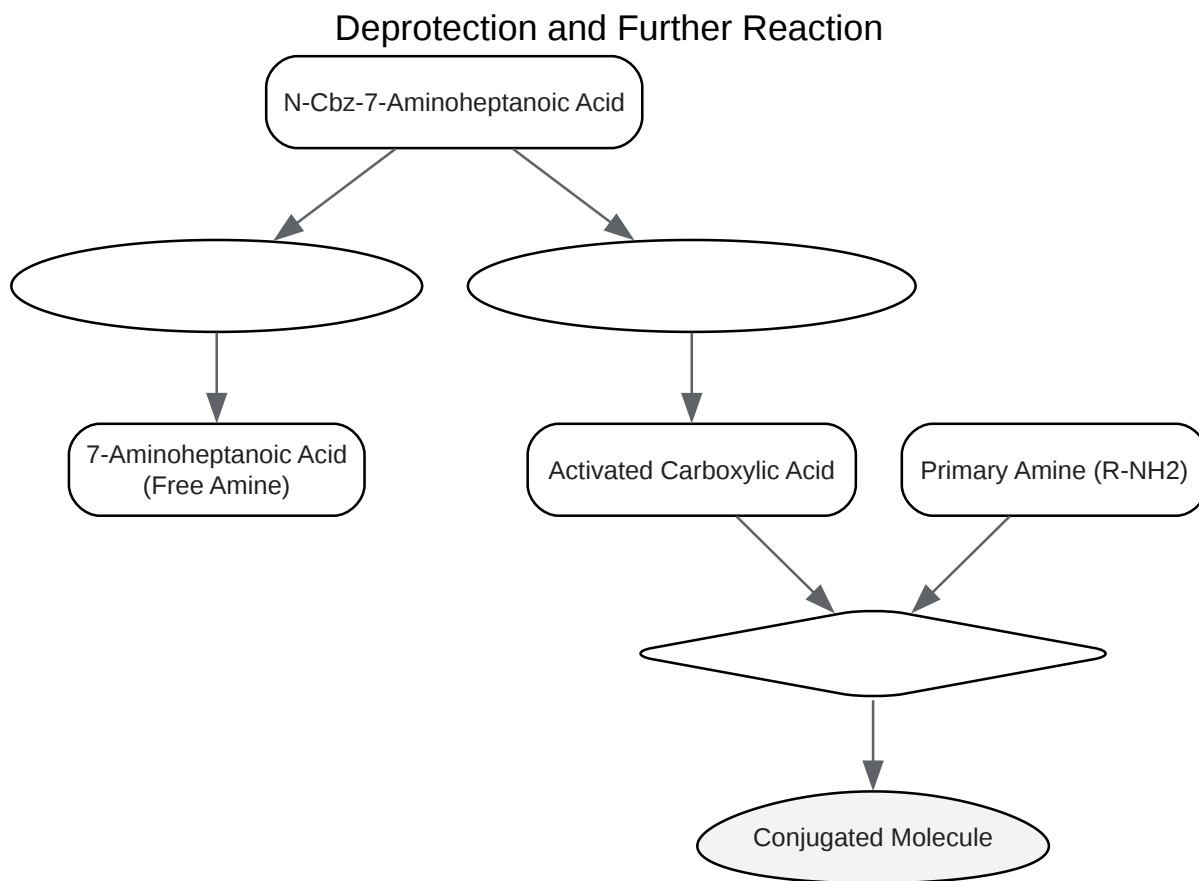
The following diagrams illustrate key processes and concepts related to **N-Cbz-7-Aminoheptanoic acid**.

Synthesis of N-Cbz-7-Aminoheptanoic Acid



Role as a PROTAC Linker Component





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Cbz-7-aminoheptanoic acid, 23434-37-9 | BroadPharm [broadpharm.com]
- 2. N-Cbz-7-aminoheptanoic acid synthesis - chemicalbook [chemicalbook.com]
- 3. N-Cbz-7-aminoheptanoic acid | Proteintech | æ-
'æ±HTJ'ä,HTJ'ë¹°ççHAPçHTJ'©æHTJ'PADæSTæSTHTJ'ëSGGDCSäNEL-äSS, [ptgcn.com]
- 4. nbinnno.com [nbinnno.com]

- 5. [spectrumchemical.com](https://www.spectrumchemical.com) [[spectrumchemical.com](https://www.spectrumchemical.com)]
- To cite this document: BenchChem. [N-Cbz-7-Aminoheptanoic acid CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2918806#n-cbz-7-aminoheptanoic-acid-cas-number-and-molecular-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com